

# Application Notes and Protocols for DDO-02005 Free Base Administration in Mice

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## Compound of Interest

Compound Name: DDO-02005 free base

Cat. No.: B11936186

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## Introduction

DDO-02005 is a potent and selective inhibitor of the Kv1.5 potassium channel, which plays a crucial role in the repolarization of the cardiac action potential in the atria.[1] Inhibition of the Kv1.5 channel is a promising therapeutic strategy for the management of atrial fibrillation. These application notes provide a detailed protocol for the preparation and administration of **DDO-02005 free base** to mice for in vivo research applications. Due to the lack of established in vivo dosage data for DDO-02005 in mice, this protocol emphasizes a conservative approach, including the preparation of a suitable vehicle for a hydrophobic compound and a recommendation for a pilot dose-escalation study to determine the optimal dose for specific experimental needs.

## Data Presentation

### Table 1: Physicochemical Properties of DDO-02005 Free Base

Property	Value	Reference
Molecular Formula	C <sub>24</sub> H <sub>24</sub> N <sub>4</sub> O <sub>2</sub> S	Internal Data
Molecular Weight	448.54 g/mol	Internal Data
IC <sub>50</sub> (Kv1.5)	0.72 µM	[1]
Solubility	Soluble in DMSO	Internal Data
Appearance	Crystalline solid	Internal Data

## Table 2: Recommended Starting Dose and Vehicle Formulation

Parameter	Recommendation
Administration Route	Oral Gavage
Suggested Starting Dose Range	1 - 10 mg/kg
Vehicle Composition	5% DMSO, 40% PEG300, 5% Tween 80, 50% Saline
Maximum Gavage Volume	10 mL/kg

Note: The suggested starting dose is an estimation based on typical ranges for small molecule inhibitors in mice and should be optimized for each specific study through a dose-finding experiment.

## Experimental Protocols

### Materials

- DDO-02005 free base powder
- Dimethyl sulfoxide (DMSO), cell culture grade
- Polyethylene glycol 300 (PEG300)
- Tween 80 (Polysorbate 80)

- Sterile saline (0.9% NaCl)
- Sterile microcentrifuge tubes
- Vortex mixer
- Sonicator (optional)
- Adjustable micropipettes and sterile tips
- Animal balance
- Oral gavage needles (20-22 gauge, 1.5 inch, ball-tipped)
- 1 mL syringes

## Preparation of DDO-02005 Dosing Solution (1 mg/mL Stock for a 10 mg/kg Dose)

This protocol describes the preparation of a 1 mg/mL dosing solution. The final volume and concentration should be adjusted based on the desired dose and the number of animals to be treated.

- Calculate the required amount of DDO-02005:
  - For a 10 mg/kg dose in a 25 g mouse, the required dose is 0.25 mg.
  - Assuming a gavage volume of 10 mL/kg (0.25 mL for a 25 g mouse), the required concentration is 1 mg/mL.
  - For a total of 10 mice, you would need at least 2.5 mg of DDO-02005 (plus extra for pipetting loss). Let's prepare 3 mL of the dosing solution, requiring 3 mg of DDO-02005.
- Prepare the Vehicle Solution:
  - In a sterile 15 mL conical tube, add the vehicle components in the following order, vortexing thoroughly after each addition:

- 1.2 mL of PEG300 (40%)
- 0.15 mL of Tween 80 (5%)
- 1.5 mL of sterile saline (50%)
- 0.15 mL of DMSO (5%)
- Dissolve DDO-02005 in DMSO:
  - Weigh 3 mg of DDO-02005 powder and place it in a sterile 1.5 mL microcentrifuge tube.
  - Add 150  $\mu$ L of DMSO to the tube.
  - Vortex thoroughly until the compound is completely dissolved. Gentle warming or brief sonication can be used to aid dissolution.
- Prepare the Final Dosing Solution:
  - While vortexing the vehicle solution, slowly add the DDO-02005/DMSO solution.
  - Continue to vortex for 2-3 minutes to ensure a homogenous suspension.
  - Visually inspect the solution for any precipitation. If precipitation occurs, sonication may be required.
  - Prepare the dosing solution fresh on the day of the experiment.

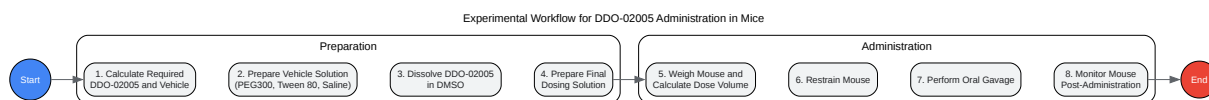
## Animal Handling and Administration Protocol (Oral Gavage)

All animal procedures must be approved by and conducted in accordance with the institution's Institutional Animal Care and Use Committee (IACUC) guidelines.

- Animal Acclimatization:
  - Allow mice to acclimate to the facility for at least one week before the experiment.

- House mice in a controlled environment (temperature, humidity, and 12-hour light/dark cycle) with ad libitum access to food and water.
- Dose Calculation:
  - Weigh each mouse immediately before dosing to accurately calculate the required volume of the dosing solution.
  - $\text{Volume (mL)} = (\text{Body Weight (kg)} \times \text{Dose (mg/kg)}) / \text{Concentration (mg/mL)}$
  - For a 25 g (0.025 kg) mouse and a 10 mg/kg dose of a 1 mg/mL solution:  $\text{Volume} = (0.025 \text{ kg} \times 10 \text{ mg/kg}) / 1 \text{ mg/mL} = 0.25 \text{ mL}$ .
- Oral Gavage Procedure:[2][3]
  - Gently restrain the mouse by the scruff of the neck to immobilize the head. The body should be held firmly but without restricting breathing.
  - Measure the appropriate insertion depth of the gavage needle by holding it alongside the mouse, from the tip of the nose to the last rib. Mark this depth on the needle if necessary. [2]
  - Insert the ball-tipped gavage needle into the diastema (the gap between the incisors and molars) and gently advance it along the roof of the mouth.[3]
  - The mouse should swallow as the needle passes into the esophagus. Do not force the needle. If resistance is met, withdraw and re-attempt.
  - Once the needle is at the predetermined depth, slowly administer the dosing solution.
  - After administration, gently remove the needle in a single, smooth motion.
  - Return the mouse to its cage and monitor for any signs of distress (e.g., difficulty breathing, lethargy) for at least 30 minutes post-administration.

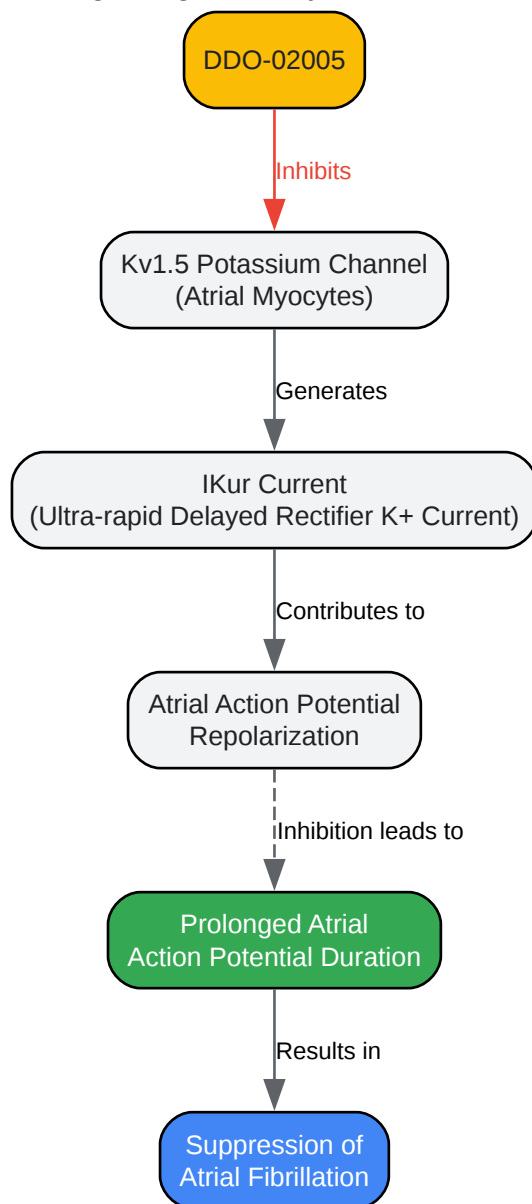
## Mandatory Visualization



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Caption: Workflow for DDO-02005 preparation and administration.

## Simplified Signaling Pathway of DDO-02005 Action



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Caption: DDO-02005 mechanism of action in atrial myocytes.

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